6-Chloro-6-oxohexanoic acid proper disposal procedures

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Compound of Interest

Compound Name:	*6-Chloro-6-oxohexanoic acid*
CAS No.:	*102939-46-8*
Cat. No.:	*B14332674*

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Topic: **6-Chloro-6-oxohexanoic Acid** Proper Disposal Procedures CAS: 35444-44-1 (Adipic acid monochloride)

Executive Summary & Chemical Identification

6-Chloro-6-oxohexanoic acid (also known as Adipic acid monochloride) is a bifunctional molecule containing both a carboxylic acid group and a highly reactive acyl chloride group.[1] Unlike standard organic acids, the acyl chloride moiety makes this compound moisture-sensitive, lachrymatory, and corrosive.

This guide provides the operational standard for the safe disposal of **6-Chloro-6-oxohexanoic acid**. It prioritizes Hazardous Waste Management (Lab Packing) as the primary disposal route while providing a Chemical Quenching Protocol for spill management or small-scale neutralization by experienced personnel.

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Property	Data
Formula	
Structure	
Primary Hazard	Corrosive / Water Reactive.[2] Hydrolyzes to release Hydrogen Chloride (HCl) gas and Adipic Acid.
Physical State	Liquid or low-melting solid (depending on purity/temperature).[3]
Reactivity	Reacts violently with water, alcohols, amines, and bases.

Hazard Assessment & Engineering Controls

Before initiating any disposal procedure, you must acknowledge the "Double Threat" posed by this molecule:

- Immediate Corrosivity: The acyl chloride group reacts with skin moisture to produce HCl, causing immediate chemical burns.
- Inhalation Hazard: Opening a container in a humid environment releases HCl mist.

Required Engineering Controls

- Ventilation: All handling, including waste tagging and packaging, must occur inside a certified Chemical Fume Hood.
- Moisture Control: Keep waste containers sealed until the moment of addition.

Personal Protective Equipment (PPE) Selection

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PPE Category	Specification	Rationale
Hand Protection	Silver Shield (Laminate) or Double Nitrile (8 mil)	Standard latex is permeable to acyl chlorides. Laminate offers the best resistance against permeation.
Eye Protection	Chemical Splash Goggles + Face Shield	Safety glasses are insufficient due to the risk of pressurized splashing during hydrolysis.
Body Protection	Chemical-Resistant Apron + Lab Coat	Protects against splashes that can degrade standard cotton lab coats.
Respiratory	Fume Hood (Primary)	If work is outside a hood (spill), a full-face respirator with Acid Gas (E) cartridges is required.

Disposal Decision Matrix

Do not default to drain disposal.[4][5][6] This substance is strictly prohibited from sewer systems due to its ability to form HCl in plumbing and mobilize heavy metals.

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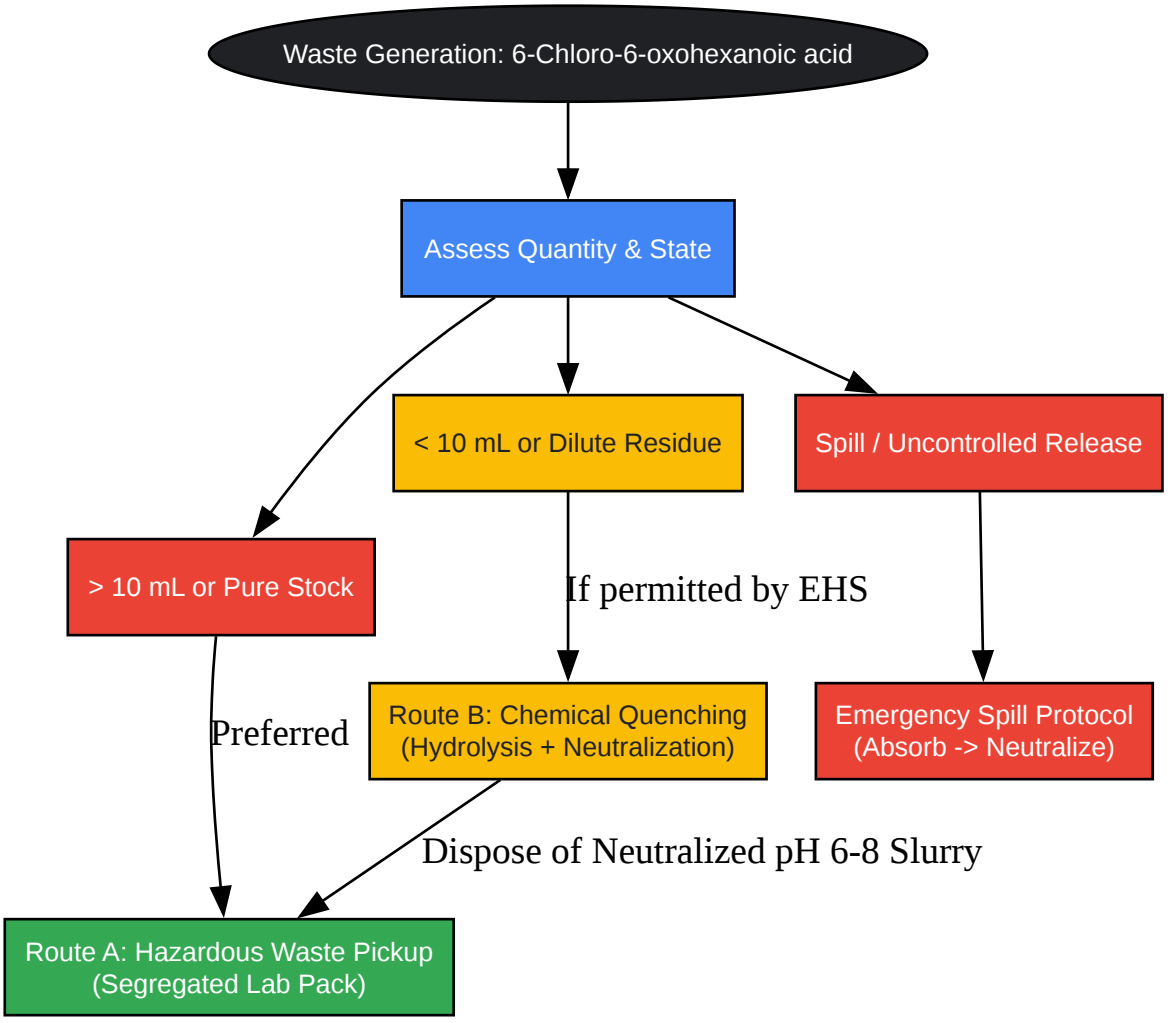

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Figure 1: Decision matrix for determining the appropriate disposal pathway. Large quantities should always be handled via professional waste services.

Route A: Hazardous Waste Pickup (Primary Protocol)

This is the safest method and should be the default for all pure stocks.

- Container Selection: Use a chemically compatible container (Glass or High-Density Polyethylene - HDPE). Do not use metal containers (HCl corrosion risk).
- Labeling: Tag the container immediately with the following:

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- Chemical Name: **6-Chloro-6-oxohexanoic acid**.[1][2][7][8]
- Hazards: Corrosive, Water Reactive, Toxic.
- Warning: "DO NOT COMBINE WITH AQUEOUS WASTE."

- Segregation: Place the container in a secondary containment tray separate from basic (alkaline) waste and aqueous waste streams.
- Hand-off: Schedule a pickup with your facility's EHS or licensed hazardous waste contractor.

Route B: Chemical Quenching (Small Quantity/Residue)

Authorization: Perform this only if you are trained in handling exothermic reactions and have EHS approval. This procedure converts the reactive acyl chloride into relatively harmless Adipic Acid and inorganic salt.

The Chemistry:

Step-by-Step Quenching Protocol

- Preparation:
  - Prepare a large beaker (1L+) containing crushed ice and water (50:50 mix).
  - Prepare a separate solution of 10% Sodium Bicarbonate (

) or Sodium Hydroxide (

).
  - Place all vessels in the fume hood.
- Dilution (Optional but Recommended):
  - If the **6-Chloro-6-oxohexanoic acid** is pure/viscous, dilute it first with an inert solvent like Dichloromethane (DCM) or Toluene.[9] This acts as a heat sink.

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- Hydrolysis (The Critical Step):
  - SLOWLY add the acid chloride (or its solution) dropwise onto the ice slurry.
  - Observation: You will see white fumes (HCl) and ice melting.
  - Control: If the reaction boils or fumes excessively, stop addition and add more ice.
  - Stir gently until all oil droplets have dissolved or reacted.
- Neutralization:
  - The solution is now highly acidic (contains HCl and Adipic Acid).
  - Slowly add the 10% Base solution.
  - Caution: If using Bicarbonate, expect vigorous foaming (

    evolution).
  - Check pH using strips. Target pH is 6–8.
- Final Disposal:
  - The resulting mixture contains Adipic Acid (solid precipitate or solution depending on volume) and Salt.
  - Label as "Quenched Acid/Organic Waste" and dispose of according to local non-hazardous or solvent waste regulations.



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Figure 2: Chemical pathway for quenching. Note that the intermediate stage is highly acidic and releases heat.

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Emergency Spill Procedures

If **6-Chloro-6-oxohexanoic acid** is spilled outside the fume hood:

- Evacuate: Clear the immediate area. The HCl fumes are a respiratory hazard.
- PPE Up: Don full PPE including a respirator if ventilation is poor.
- Contain: Use a dry absorbent (Vermiculite, Dry Sand, or polypropylene pads). Do NOT use paper towels (they may char or react with the acid chloride).
- Neutralize:
  - Cover the absorbed spill with solid Sodium Bicarbonate or Calcium Carbonate.
  - Gently wet the powder with water (using a spray bottle) to initiate neutralization. Expect fizzing.
- Collect: Once the reaction ceases, sweep the slurry into a hazardous waste bag. Label as "Corrosive Debris."

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